

# UV-Vis Absorption Spectrum of Reactive Yellow 3: A Technical Guide

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## Compound of Interest

Compound Name: Reactive yellow 3

Cat. No.: B1329402

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This in-depth technical guide provides a comprehensive overview of the UV-Vis absorption spectrum of **Reactive Yellow 3** (C.I. 13245). Tailored for researchers, scientists, and professionals in drug development, this document details the spectral characteristics, experimental protocols for its determination, and relevant quantitative data.

## Introduction to Reactive Yellow 3

**Reactive Yellow 3** is a synthetic azo dye characterized by its reactive group, which allows it to form covalent bonds with substrates.<sup>[1][2]</sup> Its chemical structure and properties make it a subject of interest in various fields, including textile dyeing and environmental science. The analysis of its UV-Vis absorption spectrum is crucial for its quantification, determination of purity, and in studies related to its degradation and removal from wastewater.

Chemical Information:

- C.I. Name: **Reactive Yellow 3**, C.I. 13245<sup>[1]</sup>
- CAS Number: 6539-67-9<sup>[1][3]</sup>
- Molecular Formula:  $C_{21}H_{15}ClN_8Na_2O_7S_2$ <sup>[1]</sup>
- Molecular Weight: 636.96 g/mol <sup>[1]</sup>
- Class: Single Azo Dye<sup>[1]</sup>

## UV-Vis Spectral Properties

The UV-Vis absorption spectrum of a reactive yellow dye is characterized by a distinct peak in the visible region, which is responsible for its yellow color. The wavelength of maximum absorbance ( $\lambda_{\text{max}}$ ) is a key parameter derived from the spectrum. For a reactive yellow dye, the  $\lambda_{\text{max}}$  has been reported to be 410 nm.[4][5] Specifically, Reactive Yellow 18, a related dye, also exhibits a  $\lambda_{\text{max}}$  at 410 nm.[6] Another variant, Yellow S3R Reactive dye, shows a  $\lambda_{\text{max}}$  at 446 nm.[7] A reference frequency of 397.2 nm has also been noted for a reactive yellow dye.[8]

## Quantitative Data

The following table summarizes the available quantitative data for **Reactive Yellow 3** and related reactive dyes.

Parameter	Value	Dye	Reference
Maximum Absorbance ( $\lambda_{\text{max}}$ )	410 nm	Reactive Yellow Dye	[4][5]
Maximum Absorbance ( $\lambda_{\text{max}}$ )	410 nm	Reactive Yellow 18	[6]
Maximum Absorbance ( $\lambda_{\text{max}}$ )	446 nm	Yellow S3R Reactive Dye	[7]
Reference Frequency	397.2 nm	Reactive Yellow Dye	[8]
Initial Absorbance	2.9 (at 410 nm)	Reactive Yellow Dye	[5]
Final Absorbance (after microbial oxidation)	0.4 (at 410 nm)	Reactive Yellow Dye	[5]
Water Solubility (at 50 °C)	15 g/L	Reactive Yellow 3	[1][3]
Maximum Monolayer Adsorption Capacity ( $q_m$ )	57.15 mg/g	Reactive Yellow 84	[9]

## Experimental Protocols

The determination of the UV-Vis absorption spectrum of **Reactive Yellow 3** involves the preparation of a dilute solution and measurement of its absorbance across a range of wavelengths using a spectrophotometer.

### General Protocol for UV-Vis Spectroscopy

A standard method for obtaining the UV-Vis spectrum of a reactive dye is as follows:

- **Solution Preparation:** Prepare a stock solution of the reactive dye in a suitable solvent, typically deionized water. A concentration of 0.1 g/L is a common starting point.[\[7\]](#)
- **Serial Dilutions:** From the stock solution, prepare a series of dilutions with known concentrations using volumetric flasks and pipettes to ensure accuracy.[\[10\]](#)
- **Spectrophotometer Setup:**
  - Turn on the spectrophotometer and allow it to warm up.
  - Select the desired wavelength range for scanning, typically from 200 nm to 800 nm.[\[11\]](#)  
[\[12\]](#)
- **Blank Measurement:** Fill a cuvette with the solvent (e.g., deionized water) to be used as a blank. Place the cuvette in the spectrophotometer and zero the instrument.[\[10\]](#)
- **Sample Measurement:**
  - Rinse the cuvette with a small amount of the dye solution to be measured.
  - Fill the cuvette with the dye solution and place it in the spectrophotometer.
  - Record the absorbance spectrum.
- **Data Analysis:** Identify the wavelength of maximum absorbance ( $\lambda_{\text{max}}$ ) from the recorded spectrum.

## Instrumentation

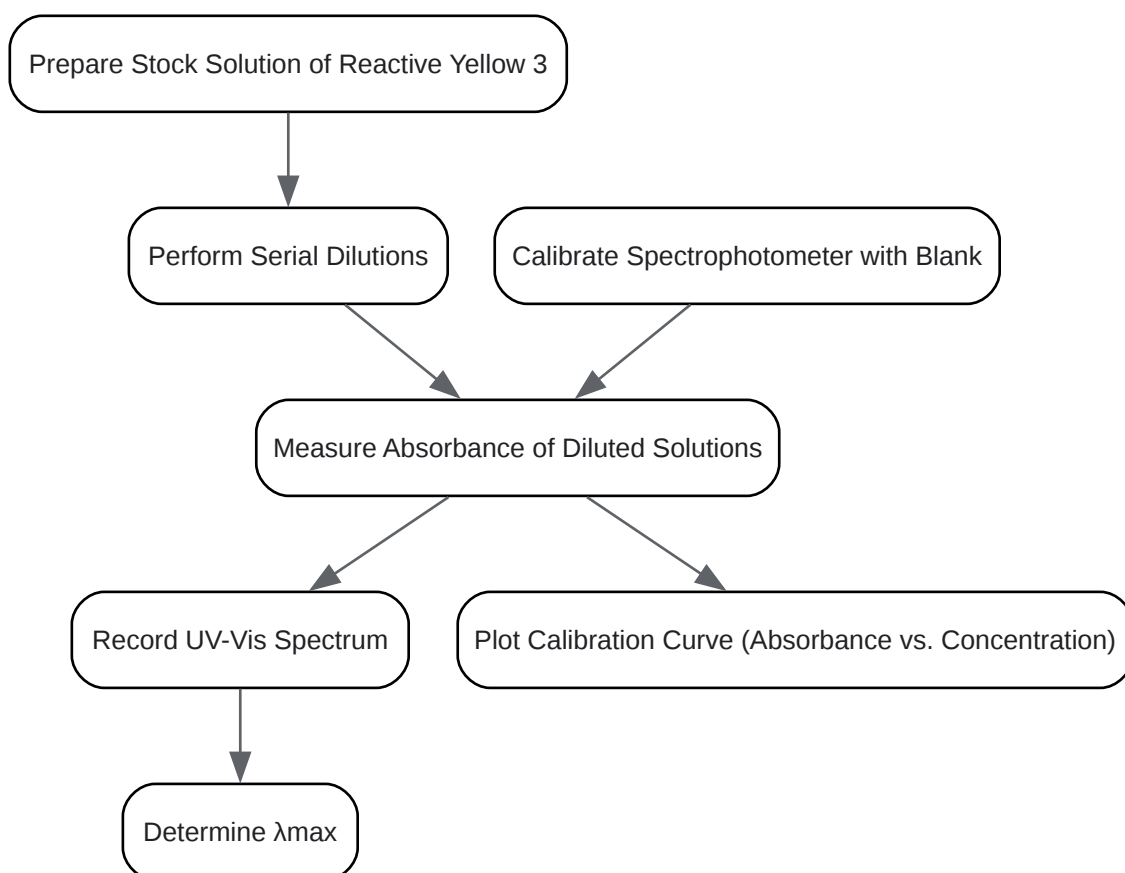
Various spectrophotometers can be employed for these measurements. Examples cited in the literature include:

- Biochrom spectrophotometer[7]
- Shimadzu UV-3600[5]
- Thermo-Fisher Evolution 201[12]
- UV-VIS 1600 (Pro-Analysis)[13]

## Visualizations

### Experimental Workflow for UV-Vis Analysis

The following diagram illustrates the typical workflow for determining the UV-Vis absorption spectrum of a reactive dye.

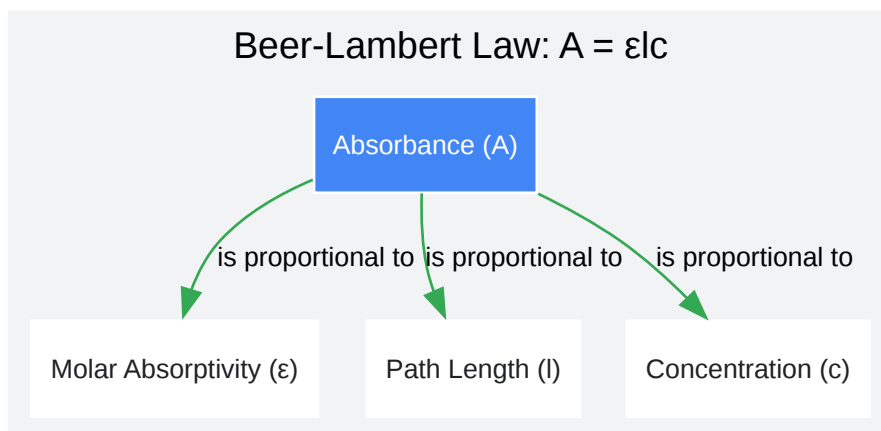


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## Workflow for UV-Vis Spectral Analysis

## Beer-Lambert Law Relationship

The relationship between absorbance and concentration is governed by the Beer-Lambert Law. This principle is fundamental for quantitative analysis using UV-Vis spectroscopy.



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### Beer-Lambert Law Relationship

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